

A Preliminary Investigation into the Nuclear Shell Model of Lead-208

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead-208

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Lead-208 (^{208}Pb) stands as a cornerstone in the study of nuclear physics. As the heaviest known stable, doubly magic nucleus, with 82 protons and 126 neutrons, it provides a unique laboratory for testing and refining our understanding of the nuclear shell model.^{[1][2]} This model, analogous to the atomic shell model for electrons, posits that nucleons (protons and neutrons) occupy discrete energy levels, or shells, within the nucleus. The exceptional stability of ^{208}Pb is attributed to the complete filling of both its proton and neutron shells, making it a crucial benchmark for nuclear structure theories.^{[2][3]}

This technical guide provides a comprehensive overview of preliminary investigations into the nuclear shell model of ^{208}Pb . It summarizes key experimental data, details the methodologies of pivotal experiments, and illustrates the theoretical framework through signaling pathway and workflow diagrams. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the fundamental properties of this important isotope.

Quantitative Nuclear Data for Lead-208

The following tables summarize the fundamental nuclear properties and a selection of the low-lying excited states of the ^{208}Pb nucleus. This data is compiled from the Evaluated Nuclear Structure Data File (ENSDF) and other referenced experimental work.^{[4][5][6]}

Table 1: Ground State Properties of ^{208}Pb

Property	Value	Units
Atomic Mass	207.9766521	u
Binding Energy	1636430.1	keV
Proton Number (Z)	82	
Neutron Number (N)	126	
Spin and Parity ($J\pi$)	0+	
Half-life	Stable	

Table 2: Selected Low-Lying Excited States of ^{208}Pb

Excitation Energy (keV)	Spin and Parity ($J\pi$)	Half-life	Gamma-ray Energy (keV)	Multipolarity
2614.533	3-	17.9 ps	2614.533	E3
3197.713	5-	3.5 ps	583.187	E2
3475.11	4-	0.25 ps	277.39	M1+E2
3708.57	5-	0.14 ps	510.86	M1
3961.1	6-	485.9	E2	
4085.69	2+	0.23 ps	4085.69	E2

Key Experimental Protocols

Parity-Violating Electron Scattering: The PREX Experiment

The Lead Radius Experiment (PREX) at the Thomas Jefferson National Accelerator Facility was designed to measure the neutron skin thickness of ^{208}Pb .[\[7\]](#)[\[8\]](#)[\[9\]](#) This is achieved by

measuring the parity-violating asymmetry in the elastic scattering of polarized electrons from the ^{208}Pb nucleus.[10][11][12]

Methodology:

- **Polarized Electron Beam Generation:** A longitudinally polarized electron beam is generated and accelerated to an energy of approximately 1 GeV.
- **Target Interaction:** The polarized electron beam is directed onto a thin, isotopically pure ^{208}Pb target.
- **Scattering and Detection:** Elastically scattered electrons are detected by high-resolution spectrometers. The experiment measures the small difference in the scattering cross-section for electrons with their spin aligned parallel versus anti-parallel to their momentum.
- **Asymmetry Calculation:** The parity-violating asymmetry (A_{PV}) is calculated from the measured cross-section difference. This asymmetry is directly related to the Fourier transform of the weak charge density of the nucleus, which is dominated by the neutron distribution.
- **Neutron Radius Determination:** By combining the A_{PV} measurement with the well-known proton distribution from conventional electron scattering experiments, the neutron radius and thus the neutron skin thickness can be determined.[13]

Coulomb Excitation Studies with GRETINA

Recent experiments utilizing the Gamma-Ray Energy Tracking In-beam Nuclear Array (GRETINA) have investigated the collective properties and shape of the ^{208}Pb nucleus through Coulomb excitation.[14]

Methodology:

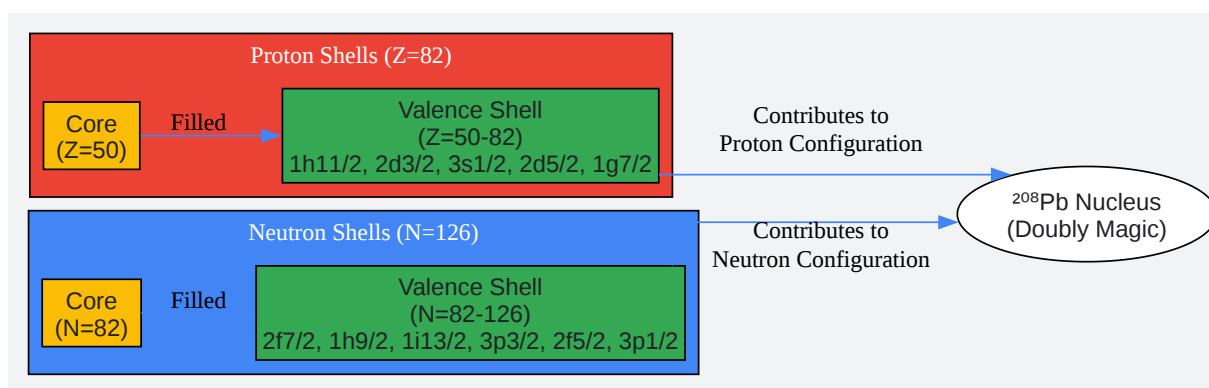
- **Ion Beam Acceleration:** A beam of ions (e.g., ^{110}Cd) is accelerated to an energy below the Coulomb barrier to ensure that the interaction with the target is purely electromagnetic.[14]
- **Target Interaction:** The ion beam impinges on a stationary ^{208}Pb target. The electromagnetic field of the projectile excites the ^{208}Pb nucleus to higher energy states.

- **Gamma-Ray Detection:** The excited ^{208}Pb nucleus de-excites by emitting gamma rays, which are detected with high resolution by the GRETINA spectrometer.
- **Particle Detection:** The scattered projectiles and target recoils are detected in coincidence with the gamma rays using particle detectors.
- **Data Analysis:** The energies and intensities of the emitted gamma rays, along with the scattering angles of the particles, are used to determine the electromagnetic transition probabilities between the nuclear states. These probabilities provide information about the collective structure and deformation of the nucleus.

Visualizing the Nuclear Shell Model and Experimental Workflows

The Nuclear Shell Model of Lead-208

The following diagram illustrates the fundamental concepts of the nuclear shell model as applied to the doubly magic nucleus ^{208}Pb . It depicts the filling of proton and neutron energy shells, leading to its exceptional stability.

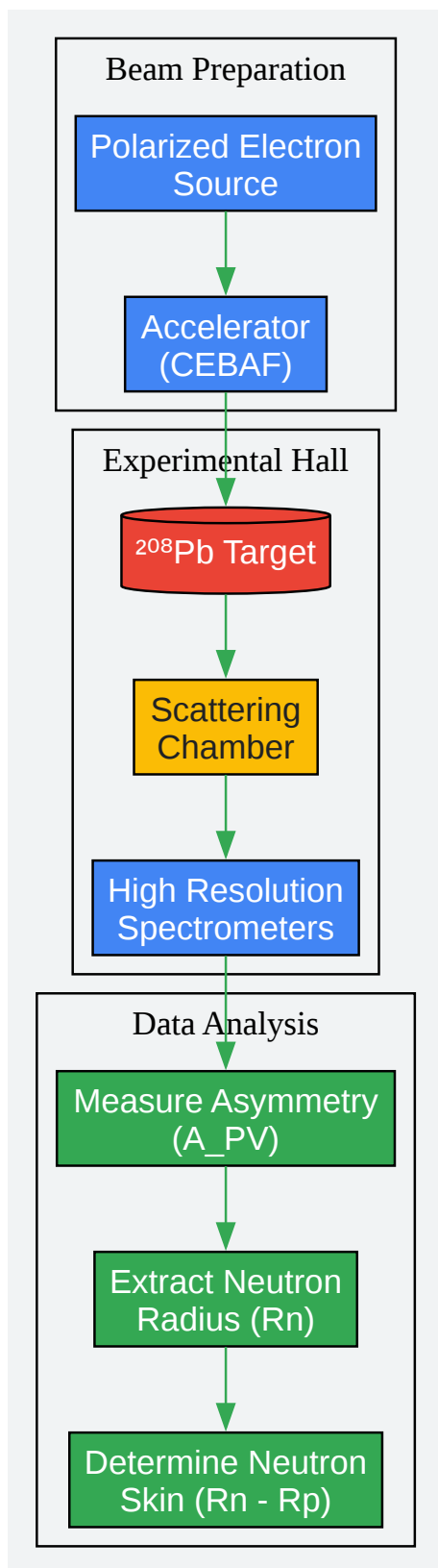


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Caption: Nuclear shell structure of **Lead-208**.

Experimental Workflow for the PREX Experiment

This diagram outlines the major steps involved in the PREX experiment to measure the neutron skin thickness of ^{208}Pb .



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- To cite this document: BenchChem. [A Preliminary Investigation into the Nuclear Shell Model of Lead-208]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076376#preliminary-investigations-into-lead-208-s-nuclear-shell-model>]

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